

Application Notes & Protocols for the Quantification of 2-(ethylthio)pyrimidine-5-carbaldehyde

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Compound of Interest

Compound Name: 2-(ETHYLTHIO)PYRIMIDINE-5-CARBALDEHYDE

CAS No.: 876890-28-7

Cat. No.: B1274648

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Introduction

2-(Ethylthio)pyrimidine-5-carbaldehyde is a crucial intermediate in the synthesis of a variety of biologically active molecules, finding applications in both the pharmaceutical and agrochemical industries.[1][2] Its unique structure, featuring a pyrimidine core, an ethylthio group, and a reactive aldehyde functional group, makes it a versatile building block for the development of novel therapeutic agents, including antiviral and anticancer compounds.[2] The purity and concentration of this intermediate are critical parameters that can significantly impact the yield, purity, and safety of the final active pharmaceutical ingredient (API). Therefore, robust and reliable analytical methods for the precise quantification of **2-(ethylthio)pyrimidine-5-carbaldehyde** are indispensable for quality control in research, development, and manufacturing settings.

This comprehensive guide provides detailed protocols for three distinct analytical methods for the quantification of **2-(ethylthio)pyrimidine-5-carbaldehyde**: a high-performance liquid

chromatography (HPLC) method for high-sensitivity and specificity, a UV-Visible spectrophotometry method for rapid and straightforward analysis, and a gas chromatography (GC) method suitable for assessing volatile impurities and orthogonal verification. The causality behind experimental choices and the integration of self-validating systems are emphasized throughout to ensure scientific integrity and trustworthiness.

Physicochemical Properties of 2-(ethylthio)pyrimidine-5-carbaldehyde

A thorough understanding of the analyte's properties is fundamental to developing effective analytical methods.

Property	Value	Source
Molecular Formula	C7H8N2OS	[3]
Molecular Weight	168.22 g/mol	[3]
Appearance	Yellow crystalline powder	[1][2]
Melting Point	64 - 66 °C	[1][2]
IUPAC Name	2-ethylsulfanylpurimidine-5-carbaldehyde	[3]

I. High-Performance Liquid Chromatography (HPLC) Method

Reversed-phase HPLC is the premier method for the analysis of pyrimidine derivatives due to its high resolution, sensitivity, and specificity.[4] This method is designed to be stability-indicating, capable of separating the target analyte from potential degradation products and related impurities.

Method Rationale

The selection of a C18 stationary phase is based on its broad applicability for separating moderately polar to nonpolar compounds like **2-(ethylthio)pyrimidine-5-carbaldehyde**. [4] The mobile phase, a gradient of acetonitrile and a low pH phosphate buffer, is chosen to ensure

good peak shape and resolution. The acidic pH suppresses the potential ionization of the pyrimidine ring nitrogens, leading to more consistent retention times. UV detection is selected based on the presence of the chromophoric pyrimidine ring, which is expected to have significant absorbance in the UV region.

Experimental Workflow



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Caption: High-Performance Liquid Chromatography (HPLC) workflow for the quantification of **2-(ethylthio)pyrimidine-5-carbaldehyde**.

Detailed Protocol

1. Instrumentation and Chromatographic Conditions:

- HPLC System: A system equipped with a gradient pump, autosampler, column oven, and a UV-Vis detector.
- Column: C18, 4.6 x 150 mm, 5 µm particle size.
- Mobile Phase A: 20 mM Potassium Phosphate Monobasic, pH adjusted to 3.0 with phosphoric acid.
- Mobile Phase B: Acetonitrile.
- Gradient Program:

Time (min)	% Mobile Phase B
0.0	30
10.0	70
12.0	70
12.1	30

| 15.0 | 30 |

- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 µL.
- Diluent: Acetonitrile/Water (50:50, v/v).

2. Preparation of Standard Solutions:

- Standard Stock Solution (1000 µg/mL): Accurately weigh approximately 25 mg of **2-(ethylthio)pyrimidine-5-carbaldehyde** reference standard into a 25 mL volumetric flask. Dissolve in and dilute to volume with the diluent.
- Working Standard Solutions: Prepare a series of working standards (e.g., 10, 25, 50, 100, 150 µg/mL) by serial dilution of the stock solution with the diluent.

3. Preparation of Sample Solution:

- Accurately weigh a sample containing an expected amount of **2-(ethylthio)pyrimidine-5-carbaldehyde** to yield a final concentration within the calibration range (e.g., 100 µg/mL).
- Transfer to a suitable volumetric flask, dissolve in, and dilute to volume with the diluent.
- Filter the solution through a 0.45 µm syringe filter prior to injection.

4. System Suitability:

- Inject the 100 µg/mL working standard solution six times.
- The relative standard deviation (RSD) of the peak area should be $\leq 2.0\%$.
- The tailing factor should be ≤ 2.0 .
- The theoretical plates should be ≥ 2000 .

5. Data Analysis and Quantification:

- Generate a calibration curve by plotting the peak area of the working standards against their corresponding concentrations.
- Perform a linear regression analysis on the calibration curve. The correlation coefficient (r^2) should be ≥ 0.999 .
- Quantify the amount of **2-(ethylthio)pyrimidine-5-carbaldehyde** in the sample by interpolating its peak area from the calibration curve.

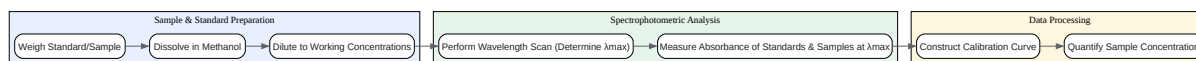
II. UV-Visible Spectrophotometry Method

For a more rapid, high-throughput analysis, a UV-Visible spectrophotometric method can be employed. This technique is particularly useful for the analysis of bulk material where high specificity is not required. The method is based on the principle that the analyte absorbs light at a specific wavelength, and the absorbance is directly proportional to its concentration (Beer-Lambert Law).

Method Rationale

The pyrimidine ring system in **2-(ethylthio)pyrimidine-5-carbaldehyde** contains conjugated double bonds, which are strong chromophores that absorb UV radiation.^[5] A wavelength scan is performed to determine the wavelength of maximum absorbance (λ_{max}), which provides the highest sensitivity for quantification. Methanol is a common and suitable solvent for many pyrimidine derivatives, offering good solubility and transparency in the UV range.^[5]

Experimental Workflow



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Caption: UV-Visible spectrophotometry workflow for the quantification of **2-(ethylthio)pyrimidine-5-carbaldehyde**.

Detailed Protocol

1. Instrumentation:

- A double-beam UV-Visible spectrophotometer with a 1 cm quartz cuvette.

2. Preparation of Standard Solutions:

- Solvent: Methanol.
- Standard Stock Solution (100 µg/mL): Accurately weigh approximately 10 mg of **2-(ethylthio)pyrimidine-5-carbaldehyde** reference standard into a 100 mL volumetric flask. Dissolve in and dilute to volume with methanol.
- Working Standard Solutions: Prepare a series of working standards (e.g., 2, 5, 10, 15, 20 µg/mL) by serial dilution of the stock solution with methanol.

3. Determination of λ_{max} :

- Scan the 10 µg/mL working standard solution from 400 nm to 200 nm against a methanol blank.
- Determine the wavelength of maximum absorbance (λ_{max}).

4. Preparation of Sample Solution:

- Accurately weigh a sample to obtain a final concentration within the calibration range (e.g., 10 µg/mL) when dissolved in methanol.

5. Data Analysis and Quantification:

- Measure the absorbance of the working standards and the sample solution at the predetermined λ_{max} against a methanol blank.
- Generate a calibration curve by plotting the absorbance of the working standards against their concentrations.
- Perform a linear regression analysis. The correlation coefficient (r^2) should be ≥ 0.995 .
- Calculate the concentration of **2-(ethylthio)pyrimidine-5-carbaldehyde** in the sample using the equation of the line from the calibration curve.

III. Gas Chromatography (GC) Method

Gas chromatography is a valuable technique for the quantification of volatile and thermally stable compounds. While **2-(ethylthio)pyrimidine-5-carbaldehyde** has a moderate molecular weight, its melting point of 64-66°C suggests it may be amenable to GC analysis, particularly for purity assessment and the detection of volatile impurities.

Method Rationale

A GC method with Flame Ionization Detection (FID) is proposed. FID is a universal detector for organic compounds and provides a response proportional to the mass of carbon, making it suitable for quantification. A mid-polarity capillary column is selected to provide good separation of the analyte from potential impurities. The temperatures of the injector and detector are set well above the analyte's boiling point to ensure efficient vaporization and prevent condensation.

Experimental Workflow



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Caption: Gas Chromatography (GC) workflow for the quantification of **2-(ethylthio)pyrimidine-5-carbaldehyde**.

Detailed Protocol

1. Instrumentation and Chromatographic Conditions:

- GC System: A gas chromatograph equipped with a split/splitless injector and a Flame Ionization Detector (FID).
- Column: DB-5 or equivalent (5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness.
- Carrier Gas: Helium or Nitrogen, at a constant flow of 1.2 mL/min.
- Injector Temperature: 250 °C.
- Detector Temperature: 280 °C.
- Oven Temperature Program:
 - Initial Temperature: 100 °C, hold for 1 minute.
 - Ramp: 15 °C/min to 250 °C.
 - Hold: 5 minutes at 250 °C.
- Injection Volume: 1 µL.
- Split Ratio: 20:1.

- Solvent: Dichloromethane.

2. Preparation of Standard and Sample Solutions:

- Prepare stock and working standard solutions of **2-(ethylthio)pyrimidine-5-carbaldehyde** in dichloromethane at concentrations suitable for GC-FID analysis (e.g., 100 to 1000 µg/mL).
- Prepare the sample solution in dichloromethane to fall within the established calibration range.

3. Data Analysis and Quantification:

- Generate a calibration curve by plotting the peak area of the standards against their concentrations.
- Perform a linear regression analysis ($r^2 \geq 0.998$).
- Quantify the analyte in the sample by comparing its peak area to the calibration curve.

Method Validation and Trustworthiness

To ensure the trustworthiness of these analytical methods, a comprehensive validation should be performed in accordance with the International Council for Harmonisation (ICH) Q2(R1) guidelines. The validation parameters should include:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of other components. For the HPLC method, this involves forced degradation studies (acid, base, peroxide, thermal, and photolytic stress) to demonstrate that the analyte peak is free from interference from degradation products.[\[6\]](#)
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte within a given range.[\[5\]](#)
- **Range:** The interval between the upper and lower concentrations of the analyte that have been demonstrated to be determined with suitable precision, accuracy, and linearity.
- **Accuracy:** The closeness of the test results to the true value. This is typically assessed by recovery studies on spiked samples.

- **Precision:** The degree of scatter between a series of measurements obtained from multiple samplings of the same homogeneous sample. This includes repeatability (intra-day precision) and intermediate precision (inter-day and inter-analyst variability).
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- **Limit of Quantitation (LOQ):** The lowest amount of analyte in a sample that can be determined with suitable precision and accuracy.
- **Robustness:** A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.

Summary of Recommended Methods

Method	Principle	Typical Application	Advantages	Limitations
HPLC-UV	Reversed-phase chromatography with UV detection	Purity and assay of bulk drug and formulations; stability testing	High specificity, sensitivity, and precision; stability-indicating	Requires more complex instrumentation and longer analysis time
UV-Vis Spectrophotometry	Measurement of UV absorbance	Rapid quantification of pure substance; in-process control	Simple, fast, and cost-effective	Low specificity; susceptible to interference from UV-absorbing impurities
GC-FID	Gas chromatography with flame ionization detection	Analysis of volatile impurities; orthogonal method for purity	High resolution for volatile compounds; robust detection	Analyte must be thermally stable and volatile; potential for degradation at high temperatures

Conclusion

The analytical methods detailed in this guide provide a robust framework for the accurate and reliable quantification of **2-(ethylthio)pyrimidine-5-carbaldehyde**. The choice of method will depend on the specific requirements of the analysis, such as the need for high specificity, throughput, or the nature of the sample matrix. For routine quality control and stability testing, the stability-indicating HPLC method is highly recommended. The UV-Vis and GC methods serve as valuable complementary techniques for rapid analysis and orthogonal verification, respectively. Proper method validation is paramount to ensure the generation of trustworthy and scientifically sound data in a regulated drug development environment.

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